

# In-Depth Technical Guide to (+)-Matairesinol: Chemical Properties, Biological Activities, and Experimental Protocols

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## Compound of Interest

Compound Name: (+)-Matairesinol

Cat. No.: B191793

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## Abstract

**(+)-Matairesinol**, a naturally occurring lignan, has garnered significant attention within the scientific community for its diverse pharmacological properties. This technical guide provides a comprehensive overview of **(+)-Matairesinol**, focusing on its chemical identifiers, molecular weight, and detailed experimental protocols for evaluating its biological activities. Furthermore, this document elucidates the key signaling pathways modulated by matairesinol, offering a valuable resource for researchers investigating its therapeutic potential in cancer, inflammation, and neurodegenerative diseases.

## Chemical Identifiers and Physicochemical Properties

Matairesinol exists in different stereoisomeric forms, including **(+)-Matairesinol**, **(-)-Matairesinol**, and the racemic mixture **(+/-)-Matairesinol**. It is crucial to distinguish between these forms as they may exhibit different biological activities. The chemical identifiers for each form are summarized in the table below.

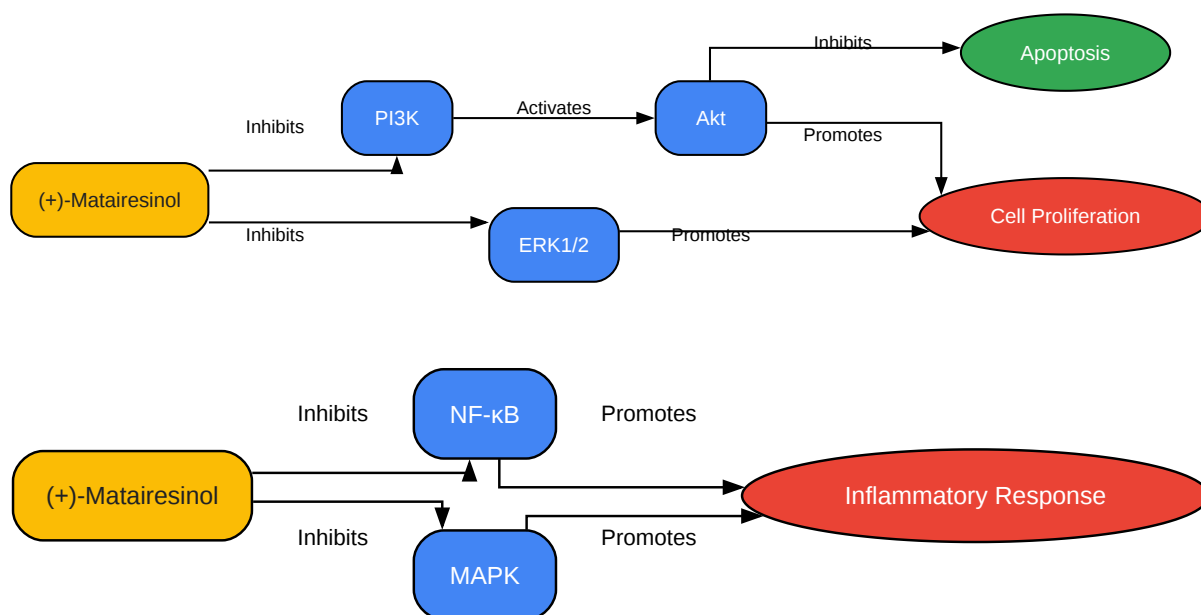
Identifier	(+)-Matairesinol	(-)-Matairesinol	(+/-)-Matairesinol (Racemic)
CAS Number	148409-36-3[1]	580-72-3[2][3][4][5][6]	120409-94-1[1]
Molecular Formula	C <sub>20</sub> H <sub>22</sub> O <sub>6</sub>	C <sub>20</sub> H <sub>22</sub> O <sub>6</sub>	C <sub>20</sub> H <sub>22</sub> O <sub>6</sub>
Molecular Weight	358.39 g/mol [2][5]	358.39 g/mol [2][5]	358.39 g/mol [2][5]
IUPAC Name	(3S,4S)-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one[1]	(3R,4R)-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one[6]	(3R,4R)-rel-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one
InChI	InChI=1S/C20H22O6/c1-24-18-9-12(3-5-16(18)21)7-14-11-26-20(23)15(14)8-13-4-6-17(22)19(10-13)25-2/h3-6,9-10,14-15,21-22H,7-8,11H2,1-2H3/t14-,15+/m1/s1	InChI=1S/C20H22O6/c1-24-18-9-12(3-5-16(18)21)7-14-11-26-20(23)15(14)8-13-4-6-17(22)19(10-13)25-2/h3-6,9-10,14-15,21-22H,7-8,11H2,1-2H3/t14-,15+/m0/s1	InChI=1S/C20H22O6/c1-24-18-9-12(3-5-16(18)21)7-14-11-26-20(23)15(14)8-13-4-6-17(22)19(10-13)25-2/h3-6,9-10,14-15,21-22H,7-8,11H2,1-2H3
InChIKey	MATGKVZWFZHCCLI-CABCVRRESA-N[1]	MATGKVZWFZHCCLI-LSDHHAIUSA-N[2]	MATGKVZWFZHCCLI-UHFFFAOYSA-N
Canonical SMILES	<chem>COC1=C(C=CC(=C1)C[C@@H]2COC(=O)[C@H]2CC3=CC(=C(C=C3)O)OC)O</chem> [1]	<chem>COC1=C(C=CC(=C1)C[C@H]2COC(=O)[C@@H]2CC3=CC(=C(C=C3)O)OC)O</chem> [6]	<chem>COC1=C(C=CC(=C1)CC2COC(=O)C2CC3=CC(=C(C=C3)O)OC)O</chem>
PubChem CID	11451194[1]	119205[6]	442439

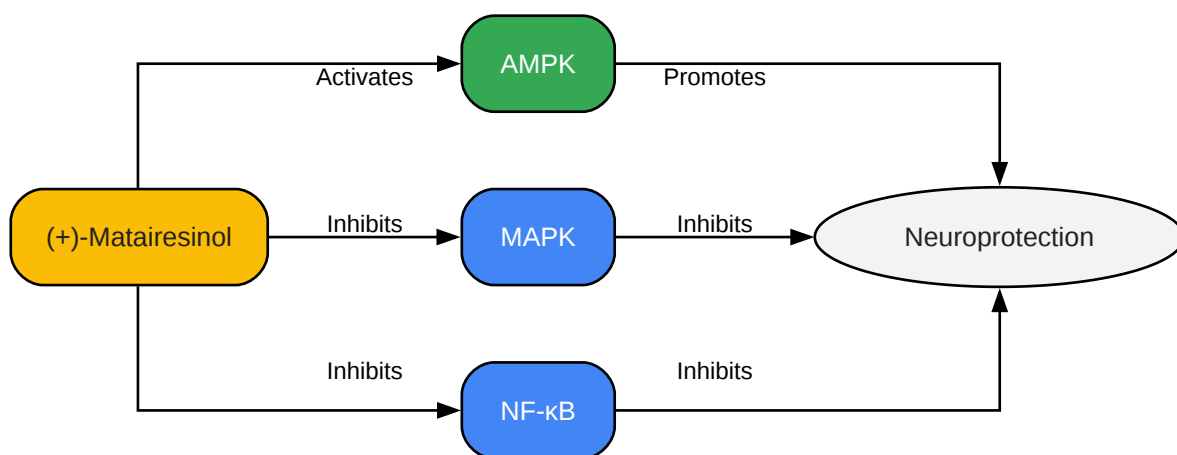
## Biological Activities and Signaling Pathways

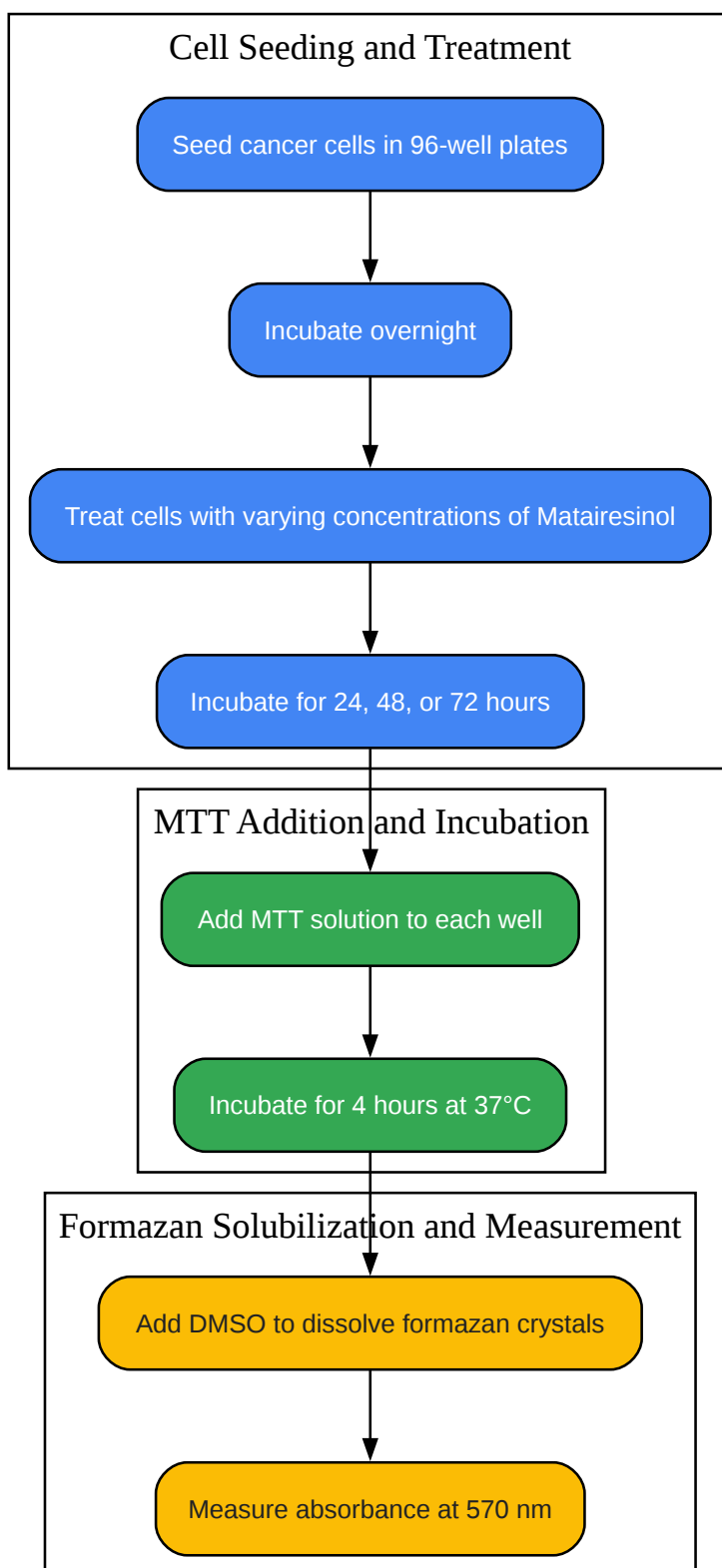
Matairesinol has demonstrated a range of biological activities, primarily anti-cancer, anti-inflammatory, and neuroprotective effects. These activities are attributed to its ability to modulate key cellular signaling pathways.

### Anti-Cancer Activity

Matairesinol exhibits cytotoxic effects against various cancer cell lines. Its anti-cancer mechanism involves the inhibition of cell proliferation, induction of apoptosis, and suppression of metastasis. The primary signaling pathways implicated are the PI3K/Akt and MAPK pathways.







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